

zimlovisertib analytical method optimization

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Compound Focus: Zimlovisertib

CAS No.: 1817626-54-2

Cat. No.: S539190

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Zimlovisertib (PF-06650833) Core Profile

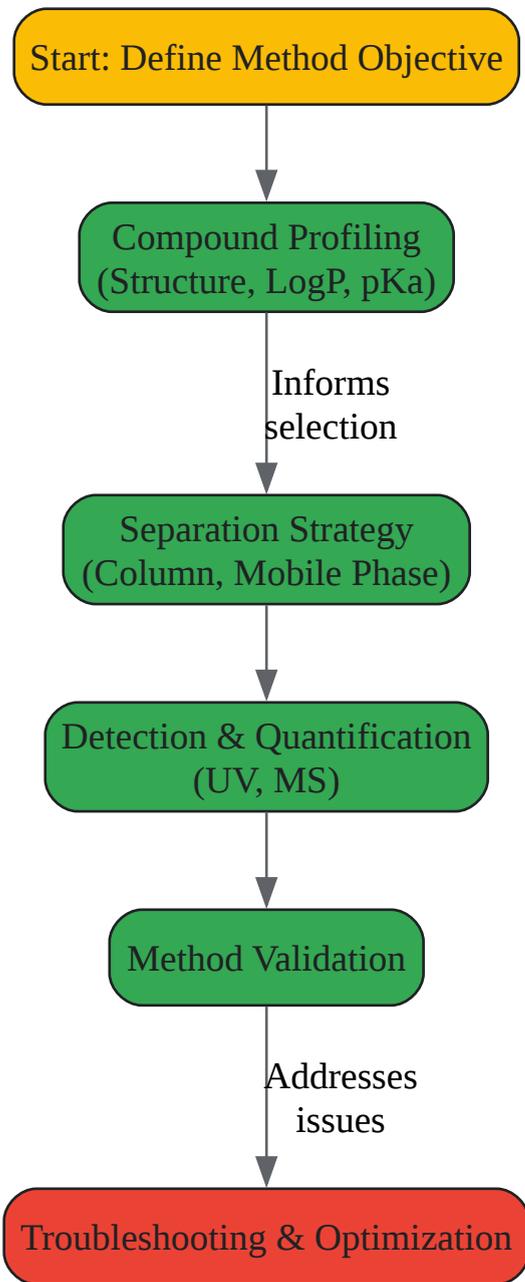
The table below summarizes key characteristics of **Zimlovisertib** that are relevant for analytical scientists.

Aspect	Description
Primary Target	Interleukin-1 receptor-associated kinase 4 (IRAK4) [1] [2].
Mode of Action	Selective, reversible inhibitor of IRAK4 kinase activity [1] [3].

| **Key Structural Features** | • Dihydrofuro[2,3-b]pyridine scaffold (or similar) [4] [5]. • Key interactions with IRAK4 hinge region (Val263, Met265) [4]. • Fluorine substitution on the lactam ring enhances potency [4]. | **Primary Metabolic Pathway** | Extensive metabolism; less than 1% of dose recovered as unchanged drug in urine [1]. Two major metabolites identified: **PF-06787899** and **PF-06787900** [1]. | **Oral Bioavailability** | Low absolute oral bioavailability (**17.4%** for a 300 mg dose) and low fraction absorbed (**44%**) [1]. |

Critical Phases in Analytical Method Support

The following diagram outlines the key stages in developing and optimizing an analytical method for a drug like **Zimlovisertib**, highlighting where knowledge of its core profile is essential.



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Guide to Finding Detailed Methods

Since specific chromatographic conditions were not in the search results, here are practical steps to find the detailed analytical methods you need:

- **Consult Regulatory Submissions:** Clinical trial applications and investigator brochures submitted to agencies like the FDA or EMA often contain detailed bioanalytical methods in their appendices.
- **Search Patent Literature:** Pharmaceutical patents, particularly those covering crystalline forms or formulations, can include detailed examples of analytical characterization (HPLC/UPLC conditions, dissolution media) [6].
- **Leverage Vendor Applications:** Major chromatography suppliers (e.g., Waters, Agilent, Thermo Fisher) publish application notes that can serve as excellent starting points for method development for complex molecules.
- **Focus on Metabolites:** When developing methods, ensure they can resolve and detect the two major metabolites, **PF-06787899** and **PF-06787900**, in addition to the parent drug [1].

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References

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